

Standard Operating Procedure: PVD-06 Proper Disposal

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Compound of Interest

Compound Name: PVD-06

Cat. No.: B12372737

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Date of Issue: November 20, 2025

For: Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of the research chemical **PVD-06**. As a novel chemical, **PVD-06** lacks a specific Safety Data Sheet (SDS). Therefore, it must be handled and disposed of with the assumption that it is hazardous. All procedures must be conducted in accordance with institutional, local, state, and federal regulations. Consultation with your institution's Environmental Health and Safety (EHS) department is mandatory before handling and disposal.

Immediate Safety and Hazard Assessment

PVD-06 is identified as a subtype-selective PTPN2 degrader based on a thiadiazolidinone dioxide-naphthalene scaffold and a VHL E3 ligase ligand. Due to the absence of specific toxicological data, a conservative approach to safety is required.

- **Personal Protective Equipment (PPE):** At a minimum, standard laboratory PPE, including a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves (nitrile or neoprene), must be worn at all times when handling **PVD-06** or its waste.
- **Engineering Controls:** All handling of **PVD-06**, including preparation of solutions and disposal, should be performed in a certified chemical fume hood to minimize inhalation exposure.

- Hazard Identification: Based on its chemical scaffold, **PVD-06** should be treated as potentially hazardous. The naphthalene component is a suspected carcinogen and a flammable solid.[1][2][3] The complete hazard profile of **PVD-06** is unknown.

Waste Segregation and Collection

Proper segregation of waste is critical to ensure safe disposal. Do not mix **PVD-06** waste with other waste streams unless explicitly permitted by your EHS department.

- Solid Waste:
 - Collect unused or expired **PVD-06** powder, contaminated personal protective equipment (e.g., gloves, weighing paper), and other contaminated materials in a dedicated, clearly labeled hazardous waste container.
 - The container should be a wide-mouth, screw-cap polyethylene bottle or another EHS-approved container for solid chemical waste.
 - Label the container as "Hazardous Waste: **PVD-06** (Solid)" and include the date of first accumulation.
- Liquid Waste:
 - Collect all solutions containing **PVD-06**, including experimental residues and rinsates, in a dedicated, labeled hazardous waste container.
 - The container should be a sealable, chemical-resistant bottle (e.g., polyethylene or glass, depending on the solvent) with a screw cap.
 - Clearly label the container "Hazardous Waste: **PVD-06** in [Solvent Name(s)]" and list all solvent components and their approximate percentages.
 - Never dispose of **PVD-06** solutions down the drain.[4][5][6]
- Sharps Waste:
 - Any sharps (e.g., needles, pipette tips) contaminated with **PVD-06** must be disposed of in a designated, puncture-proof sharps container that is also labeled for hazardous chemical

waste.

Step-by-Step Disposal Procedures

The following procedures outline the steps for the safe disposal of **PVD-06** waste.

Step 1: Waste Accumulation

- Store all **PVD-06** waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[4\]](#)
- Ensure the SAA is at or near the point of generation and is under the control of the laboratory personnel.
- Keep waste containers securely closed at all times, except when adding waste.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Use secondary containment (e.g., a chemical-resistant tray) for all liquid waste containers to prevent spills.[\[9\]](#)

Step 2: Container Management

- Do not overfill waste containers; a maximum of 90% full is recommended to allow for expansion and prevent spills.
- Regularly inspect waste containers for signs of degradation, leaks, or pressure buildup.
- Ensure all labels are legible and complete.

Step 3: Requesting Waste Pickup

- Once a waste container is full or has reached the accumulation time limit set by your institution (often 6-12 months), arrange for its collection by your EHS department.[\[4\]](#)[\[7\]](#)
- Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve an online request form or a direct call to the EHS office.

Step 4: Decontamination of Empty Containers

- Empty containers that held **PVD-06** must be decontaminated before being discarded as regular trash.
- Triple rinse the empty container with a suitable solvent (e.g., the solvent used to dissolve the **PVD-06**).^{[6][8][9]}
- Collect all rinsate as hazardous liquid waste and add it to your **PVD-06** liquid waste container.^{[6][8][9]}
- After triple rinsing, deface or remove the original label and allow the container to air dry in a fume hood.^{[6][7]}
- Dispose of the decontaminated container in accordance with your institution's guidelines for non-hazardous laboratory glass or plastic.

Quantitative Data Summary

Due to the novel nature of **PVD-06**, specific quantitative data for disposal is unavailable. The following table provides a summary of inferred properties and general guidelines for laboratory chemical waste.

Parameter	Guideline / Inferred Value	Citation
Waste Classification	Hazardous Chemical Waste (Assumed)	^{[4][5][7]}
Naphthalene Hazard	Suspected Carcinogen, Flammable Solid	^{[1][2][3]}
Drain Disposal	Strictly Prohibited	^{[4][5][6]}
Satellite Accumulation Limit	Typically ≤ 55 gallons (consult institutional policy)	^[4]
Acute Hazardous Waste Limit	Not classified, but handle with caution.	
Container Rinsate	Must be collected as hazardous waste.	^{[6][8][9]}

Experimental Protocol Decontamination

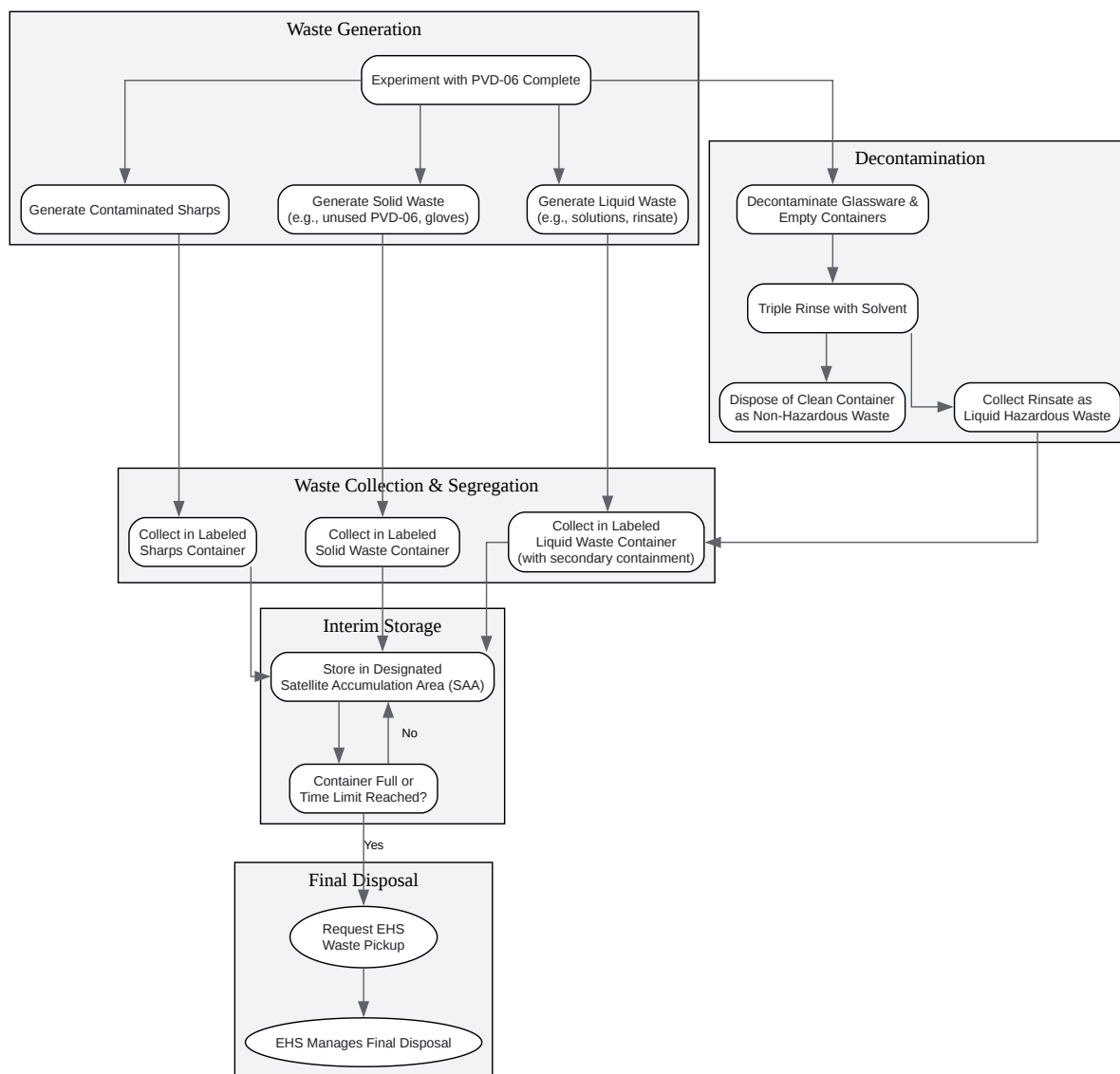
At the conclusion of an experiment involving **PVD-06**, all glassware and equipment must be decontaminated.

- Initial Rinse: Rinse all contaminated glassware and equipment with a small amount of the solvent used in the experiment. Collect this initial rinsate in the designated **PVD-06** liquid waste container.
- Wash: Wash the rinsed items with an appropriate laboratory detergent and water.
- Final Rinse: Perform a final rinse with deionized water.
- Drying: Allow items to air dry or place them in a drying oven.

Mandatory Visualizations

PVD-06 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PVD-06** and associated waste materials.



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Caption: Logical workflow for the safe disposal of **PVD-06** waste.

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